

An In-depth Technical Guide to Diethyl Diphenate: Molecular Characteristics, Synthesis, and Analysis

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Compound of Interest

Compound Name: *Diethyl diphenate*

CAS No.: 5807-65-8

Cat. No.: B1601768

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Abstract

This technical guide provides a comprehensive overview of **diethyl diphenate**, a significant organic compound with applications in polymer science and as a specialty chemical intermediate. The document details its fundamental molecular properties, including its chemical formula and molecular weight. It further explores established synthesis methodologies, with a particular focus on the Ullmann condensation and Fischer esterification, providing detailed, field-proven experimental protocols. A thorough examination of analytical techniques for the characterization and quality control of **diethyl diphenate** is presented, encompassing spectroscopic methods (^1H NMR, ^{13}C NMR, IR, and MS) and chromatographic analysis (GC-MS). This guide is intended for researchers, scientists, and professionals in drug development and materials science, offering both foundational knowledge and practical insights into the chemistry of **diethyl diphenate**.

Introduction

Diethyl diphenate, systematically known as diethyl biphenyl-2,2'-dicarboxylate, is an aromatic ester that has garnered interest in various fields of chemical research and development. Its structure, featuring a biphenyl backbone with two flanking ethyl ester groups, imparts unique properties that make it a valuable building block in organic synthesis and a candidate for applications as a plasticizer and a monomer for specialty polymers. Understanding the core characteristics of this molecule is paramount for its effective utilization and the development of novel applications. This guide aims to consolidate the essential technical information regarding **diethyl diphenate**, providing a robust resource for the scientific community.

Molecular Formula and Weight

The fundamental identity of a chemical compound is encapsulated in its molecular formula and weight. These parameters are critical for stoichiometric calculations in synthesis, as well as for analytical characterization.

Chemical Formula

The chemical formula for **diethyl diphenate** is $C_{18}H_{18}O_4$.^[1] This formula indicates that each molecule is composed of 18 carbon atoms, 18 hydrogen atoms, and 4 oxygen atoms.

Molecular Weight

The molecular weight of **diethyl diphenate** is a crucial parameter for both synthetic and analytical purposes. It is calculated from the atomic weights of its constituent atoms.

Property	Value	Source
Molecular Weight	298.3 g/mol	[PubChem][1]
Exact Mass	298.12050905 Da	[PubChem][1]

The monoisotopic mass is particularly important in high-resolution mass spectrometry for accurate mass determination.

Chemical Structure and Nomenclature

The structure of **diethyl diphenate** is characterized by a biphenyl core with two ethyl carboxylate groups at the 2 and 2' positions. This specific substitution pattern influences its

chemical reactivity and physical properties.

- IUPAC Name: ethyl 2-(2-ethoxycarbonylphenyl)benzoate[1]
- CAS Number: 5807-65-8[1]
- Synonyms: Diethyl 2,2'-biphenyldicarboxylate, Diphenic acid diethyl ester[1]

Caption: 2D structure of **diethyl diphenate**.

Synthesis of Diethyl Diphenate

The synthesis of **diethyl diphenate** can be approached through several routes. The most common and industrially viable methods involve the esterification of diphenic acid or the coupling of ortho-substituted benzene derivatives.

Synthesis via Ullmann Condensation

The Ullmann reaction is a classic method for the formation of biaryl linkages through the copper-catalyzed coupling of aryl halides.

3.1.1. Causality Behind Experimental Choices

This method is advantageous when the corresponding diphenic acid is not readily available. The choice of an ortho-halobenzoate is critical, and ethyl 2-iodobenzoate or ethyl 2-bromobenzoate are typically used due to the higher reactivity of iodide and bromide as leaving groups compared to chloride. Activated copper powder is often employed to increase the reaction rate and yield. High-boiling point solvents like dimethylformamide (DMF) or nitrobenzene are necessary to achieve the high temperatures required for the reaction to proceed efficiently.

3.1.2. Experimental Protocol: Ullmann Synthesis of Diethyl Diphenate



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Caption: Workflow for the Ullmann synthesis of **diethyl diphenate**.

Step-by-Step Methodology:

- Preparation: In a flame-dried, three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a nitrogen inlet, add activated copper powder (2.2 equivalents).
- Reaction Setup: Under a nitrogen atmosphere, add anhydrous dimethylformamide (DMF) to the flask, followed by ethyl 2-bromobenzoate (2.0 equivalents).
- Heating: Heat the reaction mixture to reflux (typically 150-200 °C) with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After completion, cool the reaction mixture to room temperature. Pour the mixture into a saturated aqueous solution of ammonium chloride to quench the reaction and complex with residual copper salts.
- Extraction: Extract the aqueous phase with a suitable organic solvent, such as ethyl acetate (3 x volumes).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **diethyl diphenate**.

Synthesis via Fischer Esterification of Diphenic Acid

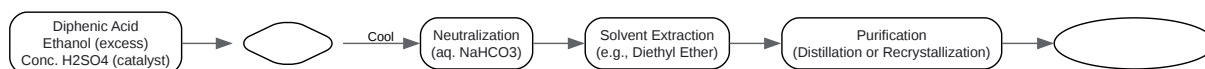
A more direct route involves the Fischer esterification of diphenic acid with ethanol in the presence of an acid catalyst.

3.2.1. Causality Behind Experimental Choices

This method is preferred when diphenic acid is readily available. The reaction is an equilibrium process, and to drive it towards the formation of the diethyl ester, an excess of ethanol is used,

and the water formed during the reaction is typically removed. Concentrated sulfuric acid is a common and effective catalyst.

3.2.2. Experimental Protocol: Fischer Esterification



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Caption: Workflow for the Fischer esterification of diphenic acid.

Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve diphenic acid (1.0 equivalent) in an excess of absolute ethanol.
- **Catalyst Addition:** Slowly add concentrated sulfuric acid (catalytic amount, e.g., 5 mol%) to the solution while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. Monitor the reaction progress by TLC.
- **Neutralization:** After completion, cool the mixture and carefully neutralize the excess acid with a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the product with diethyl ether or another suitable organic solvent.
- **Purification:** Wash the organic layer with water and brine, dry over anhydrous magnesium sulfate, and concentrate in vacuo. The crude **diethyl diphenate** can be purified by vacuum distillation or recrystallization.

Analytical Characterization

A comprehensive analytical characterization is essential to confirm the identity and purity of the synthesized **diethyl diphenate**.

Spectroscopic Analysis

Spectroscopic techniques provide detailed information about the molecular structure.

4.1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the biphenyl system and the ethyl groups of the ester functions. The aromatic protons will likely appear as a complex multiplet in the range of 7.0-8.0 ppm. The ethyl groups will exhibit a quartet for the methylene protons ($-\text{OCH}_2-$) around 4.0-4.4 ppm and a triplet for the methyl protons ($-\text{CH}_3$) around 1.2-1.4 ppm.
- ^{13}C NMR: The carbon NMR spectrum will show signals for the carbonyl carbons of the ester groups around 165-170 ppm. The aromatic carbons will resonate in the 125-140 ppm region, and the ethyl group carbons will appear at approximately 60 ppm ($-\text{OCH}_2-$) and 14 ppm ($-\text{CH}_3$).

4.1.2. Infrared (IR) Spectroscopy

The IR spectrum of **diethyl diphenate** will be dominated by a strong absorption band corresponding to the $\text{C}=\text{O}$ stretching vibration of the ester groups, typically found in the region of $1720\text{-}1740\text{ cm}^{-1}$. Other characteristic absorptions include $\text{C}-\text{O}$ stretching vibrations and aromatic $\text{C}-\text{H}$ and $\text{C}=\text{C}$ stretching bands.

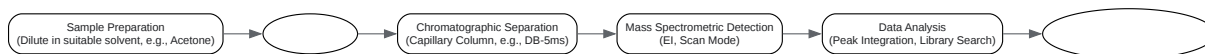
4.1.3. Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) will show a molecular ion peak (M^+) at $m/z = 298$. Key fragmentation patterns would involve the loss of an ethoxy group ($-\text{OC}_2\text{H}_5$, $m/z = 45$) to give a fragment at $m/z = 253$, and the loss of an ethoxycarbonyl group ($-\text{COOC}_2\text{H}_5$, $m/z = 73$) to yield a fragment at $m/z = 225$.

Chromatographic Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for assessing the purity of **diethyl diphenate** and identifying any impurities.

4.2.1. GC-MS Protocol



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Caption: Workflow for GC-MS analysis of **diethyl diphenate**.

Step-by-Step Methodology:

- Sample Preparation: Prepare a dilute solution of the **diethyl diphenate** sample in a volatile organic solvent such as acetone or ethyl acetate.
- Instrumentation: Use a gas chromatograph equipped with a capillary column (e.g., a non-polar DB-5ms or equivalent) and coupled to a mass spectrometer.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: Start at 100 °C, hold for 1 minute, then ramp to 280 °C at 15 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-400.
- Data Analysis: The retention time of the major peak will correspond to **diethyl diphenate**. The mass spectrum of this peak should match the expected fragmentation pattern. Integration of the peak area will determine the purity, and minor peaks can be identified by comparing their mass spectra to a library database.

Applications and Research Interest

The unique structure of **diethyl diphenate** makes it a compound of interest in several areas:

- **Polymer Chemistry:** It can be used as a monomer or a comonomer in the synthesis of polyesters and polyamides, imparting rigidity and thermal stability to the resulting polymers.
- **Plasticizers:** Similar to other phthalates and aromatic esters, **diethyl diphenate** can be investigated as a plasticizer for various polymers to improve their flexibility and processing characteristics.^{[2][3]}
- **Organic Synthesis:** The biphenyl scaffold is a common motif in pharmaceuticals and functional materials. **Diethyl diphenate** serves as a versatile starting material for the synthesis of more complex molecules.

Safety and Handling

As a responsible scientist, proper handling and awareness of potential hazards are paramount. While a specific material safety data sheet (MSDS) for **diethyl diphenate** may not be readily available, safety precautions can be inferred from similar compounds like diethyl phthalate.

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any potential vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for chemical waste.

Conclusion

This technical guide has provided a detailed examination of the molecular formula, molecular weight, synthesis, and analytical characterization of **diethyl diphenate**. The presented protocols for synthesis and analysis are based on established chemical principles and are designed to be both reliable and reproducible. The information contained herein should serve

as a valuable resource for researchers and professionals working with this compound, facilitating its synthesis, characterization, and exploration in various scientific and industrial applications.

References

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